

validation of n-Dodecylurea nanoparticles for controlled release.

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Compound of Interest

Compound Name: *n*-Dodecylurea

CAS No.: 2158-09-0

Cat. No.: B1362651

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Executive Summary: The Supramolecular Advantage

In the landscape of controlled release, **n-Dodecylurea** (NDU) nanoparticles represent a paradigm shift from covalent polymers (PLGA) and fluid vesicles (Liposomes) toward supramolecular self-assembly. Unlike traditional carriers that rely on entanglement or hydrophobic exclusion, NDU nanoparticles utilize a dual-force stabilization mechanism: anisotropic hydrogen bonding of the urea head groups and van der Waals packing of the dodecyl tails.

This guide validates NDU nanoparticles as a superior alternative for delivering hydrophobic small molecules, specifically addressing the critical failure points of legacy systems: burst release and acidic degradation.

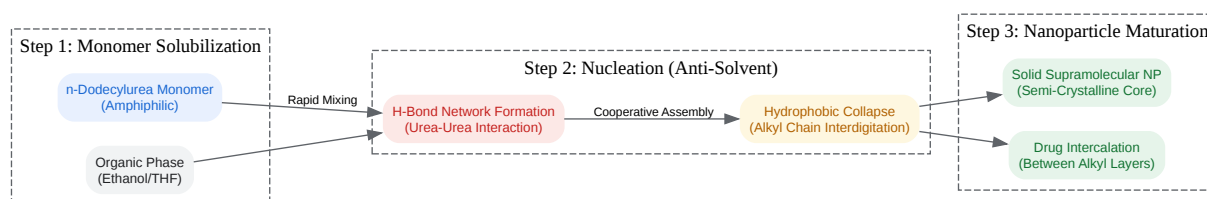
Mechanistic Foundation

The efficacy of **n-Dodecylurea** (

) lies in its ability to form Hydrogen-Bonded Organic Frameworks (HOFs) at the nanoscale.

- **Self-Assembly Driver:** The urea moiety functions as a "molecular glue," forming bifurcated hydrogen bonds (that create rigid ribbons or sheets.
- **Core Packing:** The dodecyl chains interdigitate perpendicular to these H-bond networks, creating a highly ordered, semi-crystalline hydrophobic core ideal for solubilizing Class II/IV drugs.
- **Release Mechanism:** Unlike PLGA, which releases drugs via bulk erosion (hydrolysis), NDU nanoparticles release payload via surface erosion and competitive H-bonding. This results in near-zero-order kinetics, minimizing the "dumping" effect seen in loose polymer matrices.

Visualization: Supramolecular Assembly Pathway



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Figure 1: The cooperative self-assembly mechanism of **n-Dodecylurea**, where hydrogen bonding directs morphology and alkyl chains stabilize the drug payload.

Comparative Analysis: NDU vs. Standard Carriers

The following data synthesis compares NDU nanoparticles against the industry standards: Poly(lactic-co-glycolic acid) (PLGA) and Liposomes (DSPC/Cholesterol).

Performance Matrix

Feature	n-Dodecylurea (NDU) NPs	PLGA Nanoparticles	Liposomes
Matrix Structure	Supramolecular Crystalline	Amorphous Polymer	Fluid Lipid Bilayer
Drug Loading (Hydrophobic)	High (15-25%) - Intercalation	Moderate (5-10%)	Low (<5%) - Bilayer only
Burst Release	Low (<10% in 24h)	High (20-40% in 24h)	Moderate to High
Degradation pH	Neutral (Urea/Fatty Acid)	Acidic (Lactic/Glycolic Acid)	Neutral
Stability (Shelf)	High (Solid State)	Moderate (Hydrolysis risk)	Low (Fusion/Leakage)
Release Kinetics	Zero-Order (Erosion controlled)	Biphasic (Burst + Bulk)	First-Order (Diffusion)

Critical Insight: The "Acidic Microclimate" Problem

A major failure mode of PLGA is the generation of acidic monomers during degradation, dropping the internal pH to ~2-3. This denatures sensitive peptide payloads. NDU nanoparticles degrade into neutral urea and dodecanoic acid derivatives, maintaining a physiological pH microenvironment, making them self-validating for acid-sensitive cargo.

Experimental Validation Protocols

To validate NDU nanoparticles in your lab, follow these standardized protocols. These workflows are designed to minimize batch-to-batch variability.

Protocol A: Nanoprecipitation Synthesis

Objective: Reproducible formation of <200nm NDU nanoparticles.

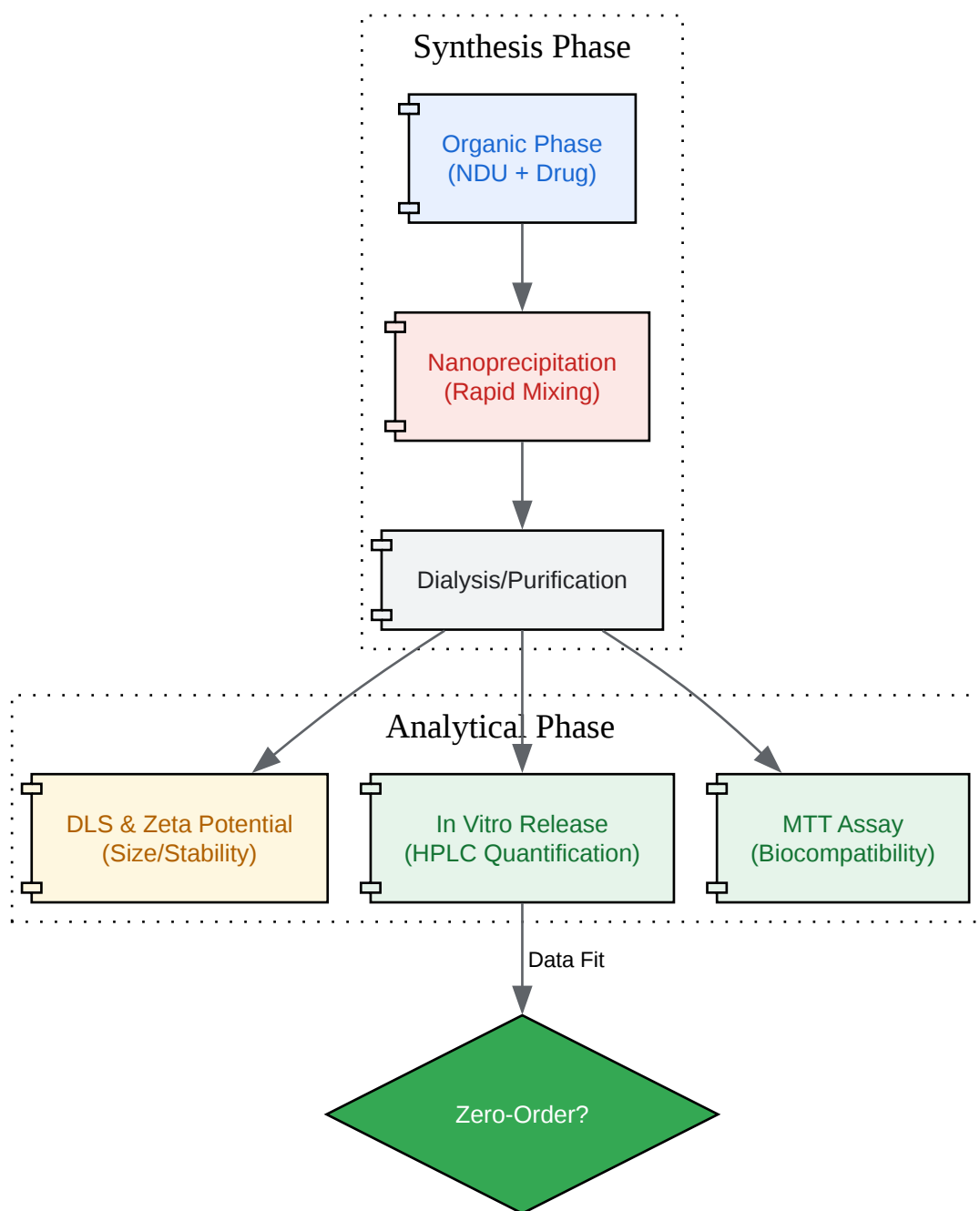
- Stock Preparation: Dissolve **n-Dodecylurea** (10 mg/mL) and hydrophobic drug (e.g., Paclitaxel, 1 mg/mL) in THF or Ethanol. Sonicate to ensure complete molecular dispersion.
- Anti-Solvent Phase: Prepare Milli-Q water with 0.1% Pluronic F-127 (stabilizer). Chill to 4°C to promote rapid nucleation.
- Injection: Inject the organic phase into the aqueous phase (ratio 1:10) under high-shear stirring (1000 RPM) or sonication.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) The sudden polarity change forces the hydrophobic tails together, while urea heads lock the structure via H-bonds.
- Solvent Removal: Dialyze against water for 24h to remove organic solvent and unencapsulated drug.
- Characterization: Measure Hydrodynamic Diameter (DLS) and Zeta Potential. Target: 150 ± 20 nm, PDI < 0.2.

Protocol B: In Vitro Release (Sink Conditions)

Objective: Differentiate between burst release and sustained release.

- Setup: Place 1 mL of NDU nanoparticle suspension in a dialysis bag (MWCO 3.5 kDa).
- Media: Immerse in 50 mL PBS (pH 7.4) containing 0.5% Tween 80 (to maintain sink conditions for hydrophobic drugs).
- Sampling: Withdraw 1 mL aliquots at 0.5, 1, 2, 4, 8, 24, 48, and 72 hours. Replace with fresh media immediately.
- Quantification: Analyze via HPLC-UV.
- Validation Criteria: A successful NDU formulation must show <15% release in the first 2 hours (suppressed burst) and linear release () from 4h to 48h.

Visualization: Validation Workflow



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Figure 2: Step-by-step experimental workflow for synthesizing and validating NDU nanoparticles.

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